

Voreloxin stock solution stability storage temperature

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Compound Focus: Voreloxin Hydrochloride

CAS No.: 175519-16-1

Cat. No.: S003531

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Storage and Stability Specifications

The table below summarizes the key storage parameters for voreloxin to ensure its stability for research use.

Form	Recommended Storage Temperature	Container & Atmosphere	Stability Duration	Source / Context
Powder	-20°C (long term) [1] [2]; -20°C (desiccated) [2]	Protect from light, store under nitrogen [3]	Not fully defined	Manufacturer's SDS (2024 revision) [1]
Stock Solution (DMSO)	-80°C (long term); -20°C (short term) [1] [3]	Protect from light, store under nitrogen [3]	6 months at -80°C; 1 month at -20°C [3]	Manufacturer's SDS & product sheet [1] [3]
Aqueous Solution (PBS)	Information missing	Information missing	Information missing	N/A

Stock Solution Preparation Protocol

Here is a standard methodology for creating stock solutions, based on vendor-provided data [3].

- **Calculations:** Determine the mass of voreloxin required to achieve your desired concentration and volume. The molecular weight of the free base is **401.44 g/mol** [1] [3].
- **Solubility:** Voreloxin has limited solubility. In DMSO, a concentration of **2 mg/mL (~4.98 mM)** can be achieved, which may require sonication for full dissolution [3].
- **Preparation:**
 - Use sterile, anhydrous DMSO.
 - Gently vortex or sonicate the mixture until the powder is completely dissolved, ensuring a clear solution.
- **Aliquoting:** Upon preparation, immediately aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and exposure to moisture.
- **Storage:** Clearly label aliquots with the date of preparation and concentration. Store them under the conditions specified above (**-80°C for long-term, -20°C for short-term**).

Troubleshooting Common Issues

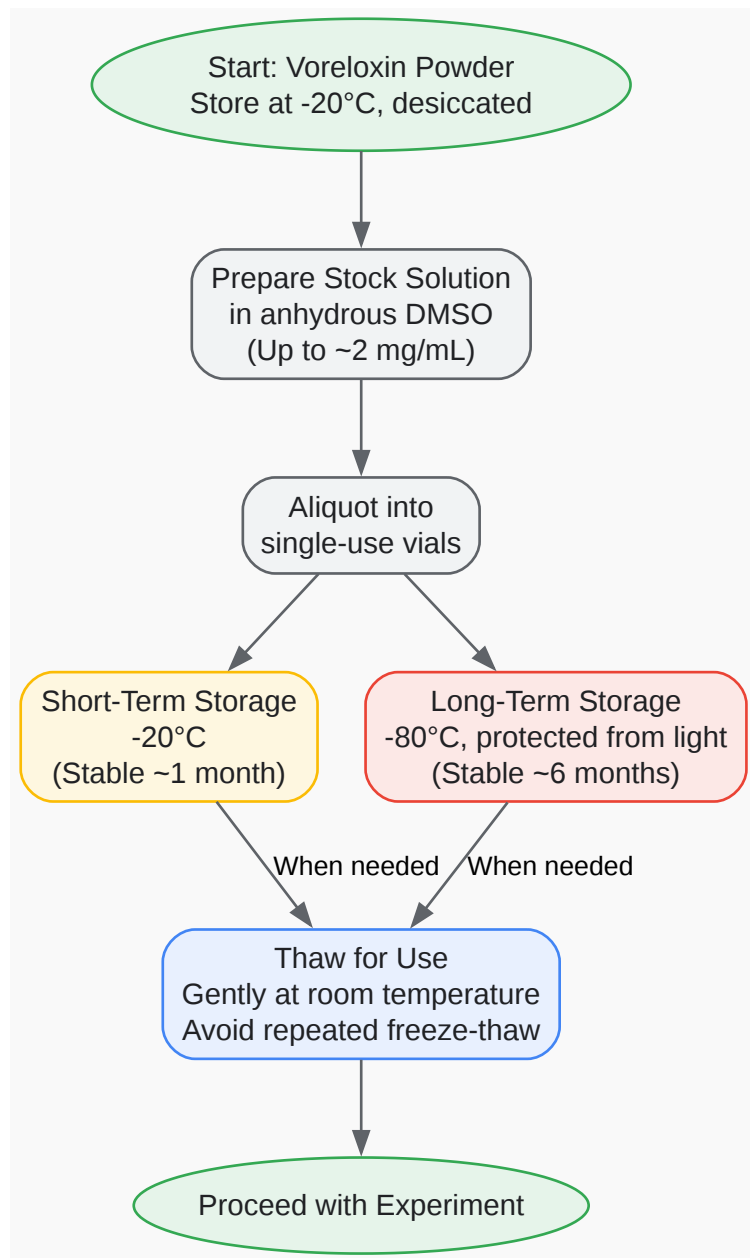
Problem	Potential Cause	Solution
Precipitation in stock solution	Solubility limit exceeded; temperature shock during thawing.	Ensure final concentration is ≤ 2 mg/mL in DMSO. Thaw aliquots gently at room temperature.
Loss of compound activity	Repeated freeze-thaw cycles; degradation due to moisture or light.	Always prepare and use single-use aliquots. Ensure containers are sealed and opaque.
Low experimental efficacy	Improper storage conditions leading to decomposition.	Verify storage temperature and confirm that stock solutions are stored under inert gas (nitrogen) where recommended.

Experimental Considerations

- **Documentation:** Meticulously record the date of stock solution preparation, batch number of the powder, and exact storage conditions for every experiment.
- **Quality Control:** If experimental results are inconsistent, consider preparing a fresh stock solution from powder to rule out degradation as a factor.

- **In-Vivo Formulations:** Note that for animal studies, voreloxin is often formulated in a vehicle of **0.17% methanesulfonic acid in 5% sorbitol** for intravenous administration [4].

To help visualize the workflow for managing voreloxin stock solutions, the following diagram outlines the key steps from preparation to use.



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References

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